

Synthesis and Characterization of 7-Phenoxyquinolin-2(1H)-one: A Technical Guide

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Compound of Interest

Compound Name: 7-Phenoxyquinolin-2(1H)-one

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the synthesis and characterization of **7-phenoxyquinolin-2(1H)-one**, a quinolinone derivative of interest in medicinal chemistry and drug discovery. The document details a plausible synthetic route based on established chemical principles, outlines expected analytical data for the compound's characterization, and presents the information in a clear and accessible format for laboratory professionals.

Synthesis of 7-Phenoxyquinolin-2(1H)-one

The synthesis of **7-phenoxyquinolin-2(1H)-one** is most effectively achieved through a two-step process. The first step involves the synthesis of the key intermediate, 7-hydroxyquinolin-2(1H)-one. The subsequent step is the formation of the desired phenoxy ether linkage via a Williamson ether synthesis.

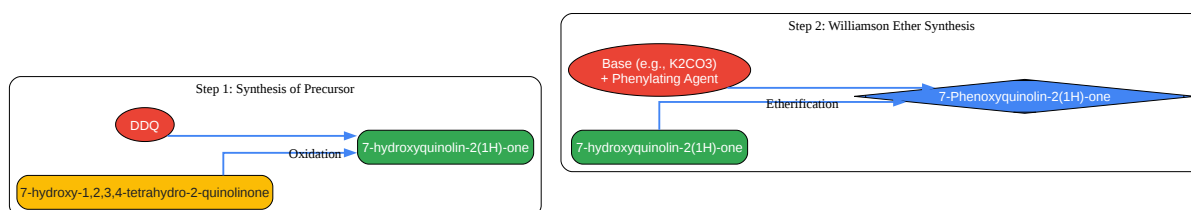
Step 1: Synthesis of 7-Hydroxyquinolin-2(1H)-one

Several methods for the synthesis of 7-hydroxyquinolin-2(1H)-one have been reported. One common approach involves the oxidation of 7-hydroxy-1,2,3,4-tetrahydro-2-quinolinone using 2,3-dichloro-5,6-dicyano-p-benzoquinone (DDQ)[1][2]. Another established method is the reaction of N-(3-methoxyphenyl)cinnamamide with aluminum trichloride[3][4]. The DDQ oxidation method is often preferred due to its efficiency and reduced by-product formation[1][2].

Step 2: Synthesis of 7-Phenoxyquinolin-2(1H)-one via Williamson Ether Synthesis

The Williamson ether synthesis is a widely used and robust method for the preparation of ethers from an alkoxide and an alkyl or aryl halide^{[5][6][7][8]}. In this case, the hydroxyl group of 7-hydroxyquinolin-2(1H)-one is deprotonated by a suitable base to form a phenoxide intermediate. This nucleophilic phenoxide then reacts with a phenylating agent, such as fluorobenzene or chlorobenzene, in an S_NAr (nucleophilic aromatic substitution) reaction, or more efficiently with a diaryliodonium salt as a source of the phenyl group. Given the phenolic nature of the starting material, a moderately strong base like potassium carbonate or cesium carbonate is typically sufficient to facilitate the reaction.

Synthetic Workflow Diagram



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Caption: Synthetic workflow for **7-phenoxyquinolin-2(1H)-one**.

Experimental Protocols

Synthesis of 7-Hydroxyquinolin-2(1H)-one (Illustrative Protocol)

To a solution of 7-hydroxy-1,2,3,4-tetrahydro-2-quinolinone (1 equivalent) in a suitable solvent such as tetrahydrofuran (THF), is added 2,3-dichloro-5,6-dicyano-p-benzoquinone (DDQ) (1.1 equivalents) portion-wise at room temperature. The reaction mixture is stirred for 2-4 hours, and the progress is monitored by thin-layer chromatography (TLC). Upon completion, the reaction mixture is filtered to remove the precipitated hydroquinone. The filtrate is concentrated under reduced pressure, and the resulting crude product is purified by column chromatography on silica gel to afford 7-hydroxyquinolin-2(1H)-one.^{[1][2]}

Synthesis of 7-Phenoxyquinolin-2(1H)-one (Plausible Protocol)

In a round-bottom flask, 7-hydroxyquinolin-2(1H)-one (1 equivalent) is dissolved in a polar aprotic solvent such as dimethylformamide (DMF). To this solution, a base such as potassium carbonate (K_2CO_3) or cesium carbonate (Cs_2CO_3) (1.5-2 equivalents) is added, followed by the addition of a phenylating agent like diphenyliodonium triflate (1.2 equivalents). The reaction mixture is heated to 80-100 °C and stirred for 12-24 hours, with monitoring by TLC. After completion, the reaction mixture is cooled to room temperature and poured into water. The resulting precipitate is collected by filtration, washed with water, and dried. The crude product is then purified by recrystallization or column chromatography to yield **7-phenoxyquinolin-2(1H)-one**.

Characterization Data

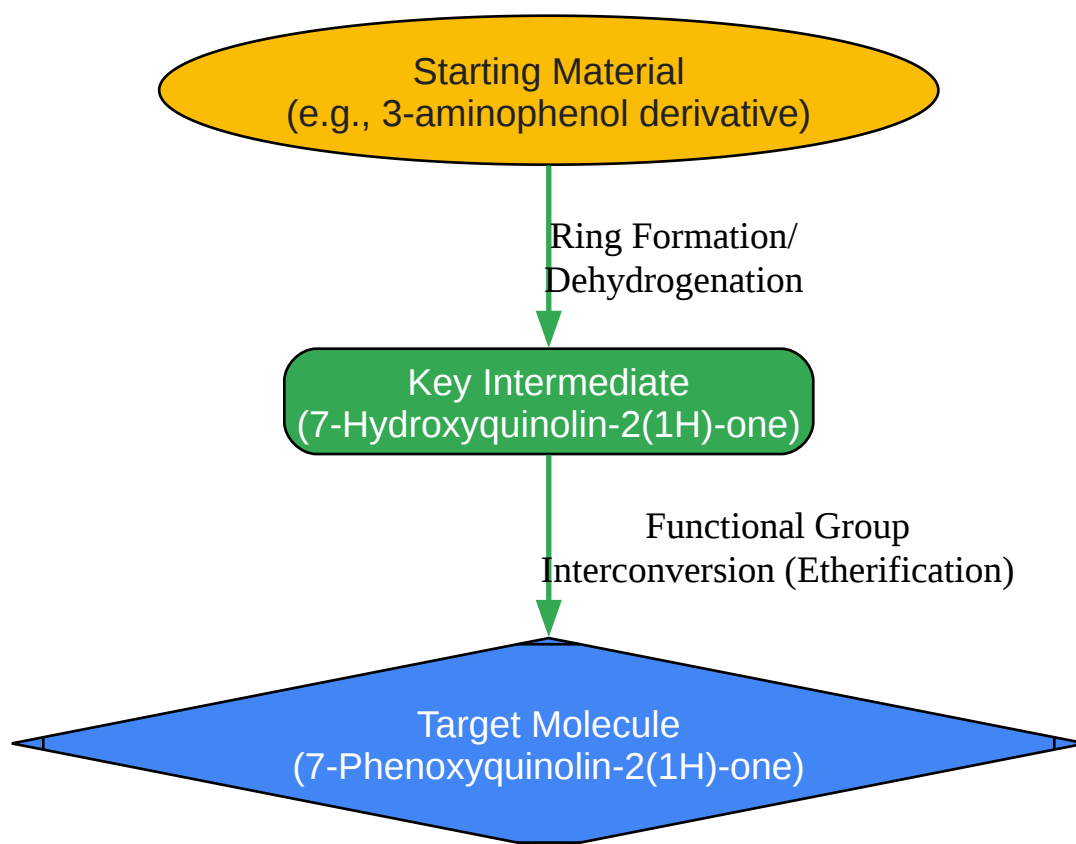
The following table summarizes the expected and reported characterization data for the key compounds in the synthesis of **7-phenoxyquinolin-2(1H)-one**.

Compound	Molecular Formula	Molecular Weight (g/mol)	Appearance	Melting Point (°C)	Expected ¹ H NMR (δ, ppm)	Expected IR (ν, cm ⁻¹)
7-Hydroxyquinolin-2(1H)-one	C ₉ H ₇ NO ₂	161.16	Off-white to pale yellow solid[3]	187-192[3]	Aromatic protons (6.5-8.0), NH proton (~11.5), OH proton (broad, ~9.5)	~3400 (O-H), ~3100 (N-H), ~1650 (C=O), 1600, 1500 (C=C, aromatic)
7-Phenoxyquinolin-2(1H)-one	C ₁₅ H ₁₁ NO ₂	237.26	White to off-white solid	Estimated: 190-210	Aromatic protons of quinolinone and phenyl rings (6.8-8.2), NH proton (~11.6)	~3100 (N-H), ~1660 (C=O), 1600, 1500 (C=C, aromatic), ~1240 (C-O, ether)

Note: The ¹H NMR and IR data for **7-phenoxyquinolin-2(1H)-one** are estimated based on the known spectra of 7-substituted quinolin-2(1H)-ones and aromatic ethers.

Signaling Pathways and Logical Relationships

The synthesis of **7-phenoxyquinolin-2(1H)-one** follows a logical progression from a readily available starting material through a key intermediate to the final product. This is a common strategy in multi-step organic synthesis.



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Caption: Logical flow of the synthesis strategy.

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